Application Notes and Protocols: Methyl Azide as a Methylaminating Agent in Total Synthesis

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Compound of Interest

Compound Name:	*Methyl azide*
CAS No.:	*624-90-8*
Cat. No.:	*B8796563*

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This document provides detailed application notes and protocols on the emerging use of **methyl azide** and related azide-based methodologies for the introduction of methylamino groups in the total synthesis of complex molecules. These methods offer alternatives to traditional, often hazardous, methylating agents like methyl iodide or diazomethane.

Introduction to Azide-Based Methylamination

The methylamino group is a crucial pharmacophore found in numerous pharmaceuticals and biologically active natural products.[1] Traditional methods for its introduction often suffer from drawbacks such as the use of toxic reagents, lack of selectivity leading to over-methylation, and harsh reaction conditions incompatible with complex, polyfunctionalized substrates.[1] The use of azides as precursors to methylamines provides a powerful and versatile strategy to overcome these limitations. This document outlines two primary approaches: the direct use of organic azides with a methyl source and the conversion of azides into N-monomethylamines via intermediate species.

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Ruthenium-Catalyzed N-Methylation of Azides with Methanol

A sustainable and atom-economical approach for the synthesis of N-methylamines involves the use of organic azides and methanol, which serves as both a solvent and a C1 source. This transformation can be efficiently catalyzed by a Ruthenium(II) complex, enabling the selective synthesis of both N-monomethylated and N,N-dimethylated amines by controlling the reaction time.[2][3]

Logical Workflow for Ru(II)-Catalyzed Methylamination

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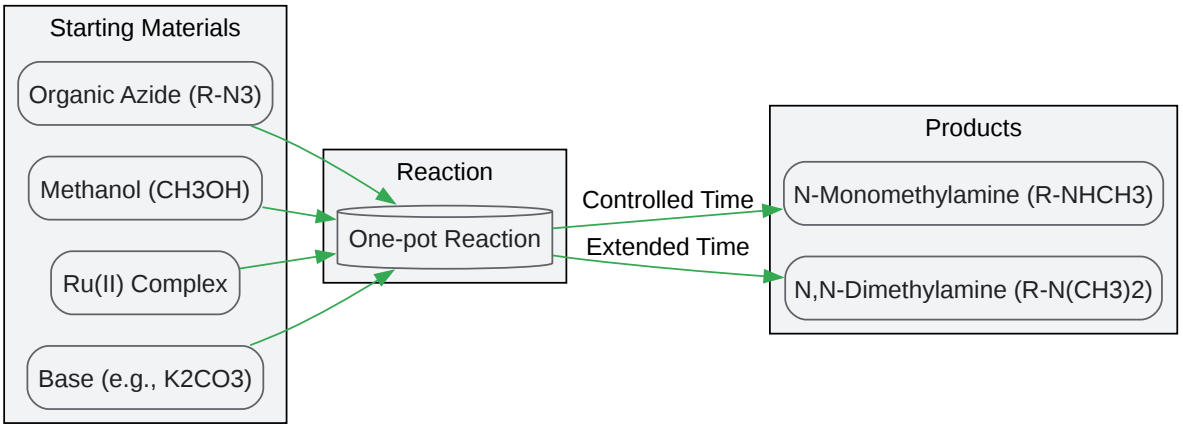

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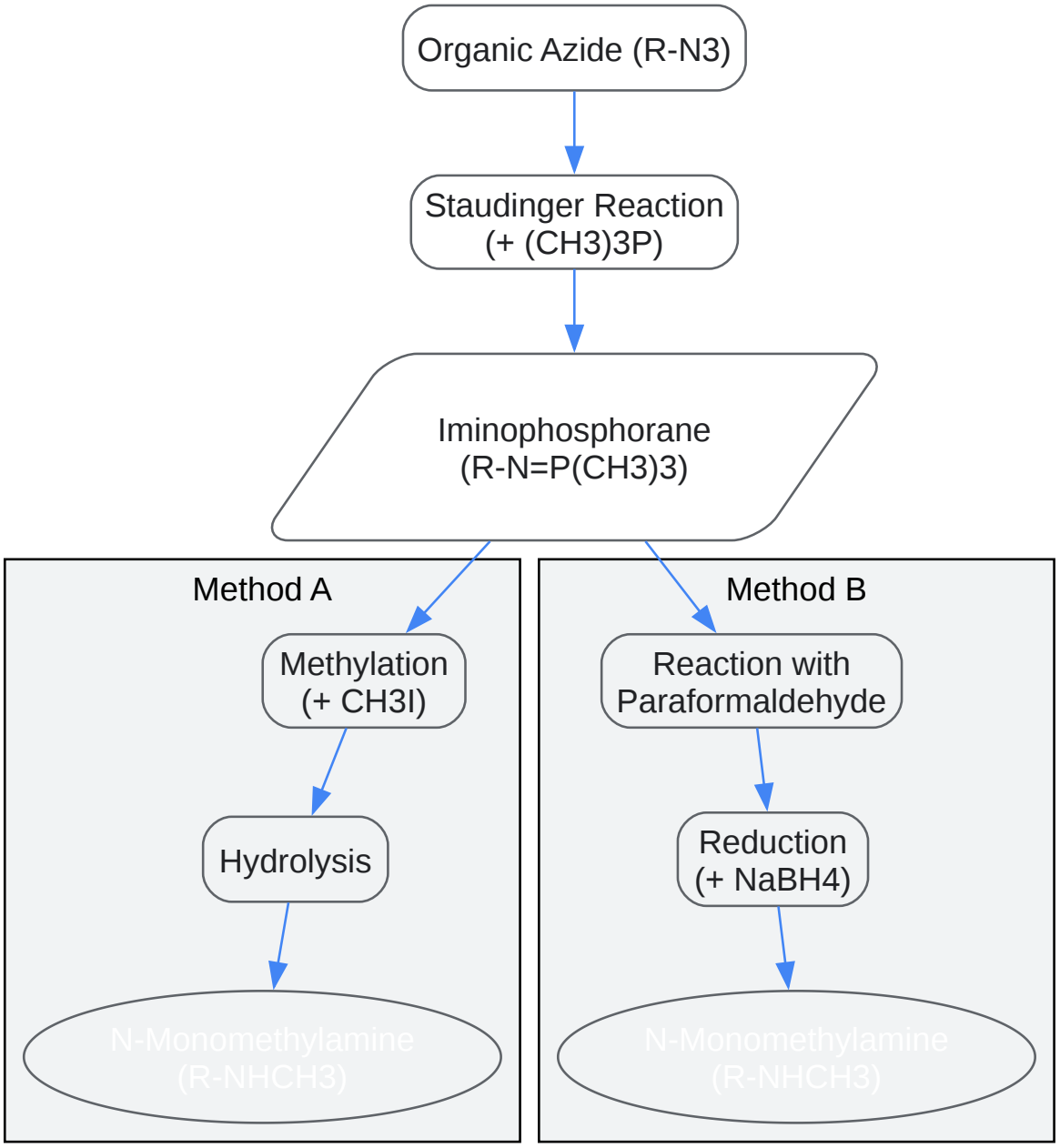

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